

Principle of Chemically Induced Dimerization with AP1867: An In-depth Technical Guide

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Compound of Interest

Compound Name: AP1867
CAS No.: 195514-23-9
Cat. No.: B1665581

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Abstract

Chemically induced dimerization (CID) is a powerful technology that allows for the controlled, rapid, and reversible association of proteins within a cellular context. This guide provides a comprehensive overview of the principles and applications of CID utilizing the synthetic ligand **AP1867**. **AP1867** is a cell-permeable molecule that specifically binds to a mutated form of the FK506-binding protein (FKBP12), FKBP12(F36V), creating a versatile platform for manipulating cellular processes. This document details the core mechanism of action, presents quantitative data for system characterization, provides detailed experimental protocols for key applications, and visualizes the underlying pathways and workflows.

Core Principle of AP1867-Mediated Chemically Induced Dimerization

The **AP1867**-based CID system relies on the high-affinity and specific interaction between the synthetic dimerizer **AP1867** and a mutant version of the human FKBP12 protein. A single point

mutation, where phenylalanine at position 36 is replaced by valine (F36V), creates a pocket in the FKBP12 protein that is not present in the wild-type version. This engineered "hole" allows the "bumped" **AP1867** ligand to bind with high specificity and affinity.

The core of the system involves fusing the FKBP12(F36V) tag to a protein of interest (POI). In the presence of a bivalent form of **AP1867**, or a heterodimerizing agent that incorporates an **AP1867** analog, two FKBP12(F36V)-tagged proteins can be brought into close proximity. This induced dimerization can be used to trigger a variety of cellular events, including:

- **Activation of Signaling Cascades:** By dimerizing signaling proteins such as kinases or receptors.
- **Targeted Protein Degradation:** By bringing a target protein into proximity with an E3 ubiquitin ligase, a technology known as the dTAG system.
- **Control of Gene Expression:** By dimerizing transcription factor domains.
- **Induction of Apoptosis:** By clustering pro-apoptotic proteins like Fas.

The reversibility of the system can be achieved by washout of the **AP1867** ligand, allowing for temporal control over cellular processes.

Quantitative Data

The following tables summarize key quantitative parameters associated with the **AP1867** CID system.

Table 1: Binding Affinities and Potency

Parameter	Molecule	Target	Value	Reference
IC50	AP1867	FKBP12(F36V)	1.8 nM	[1]
Kd	AP1867	Wild-type FKBP	67 nM	[2][3]
DC50	dTAG-13	FKBP12(F36V)-fusion	~100 nM	[4]

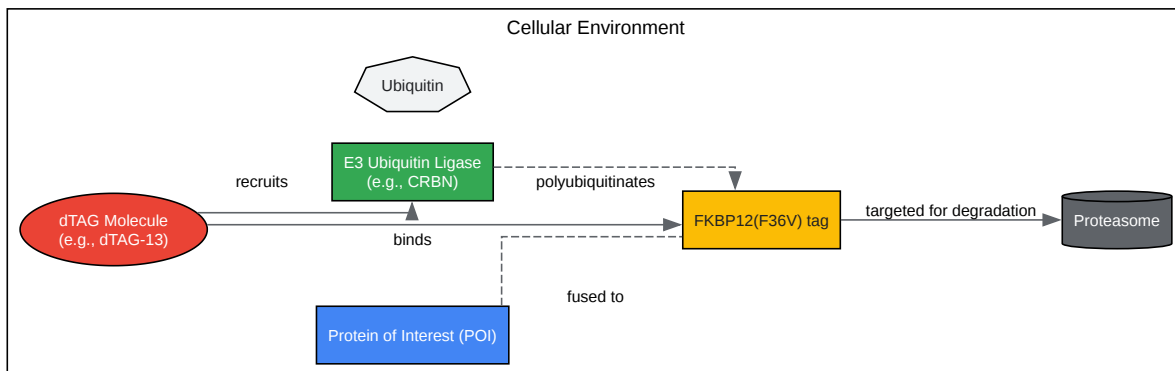
Table 2: Physicochemical Properties of **AP1867**

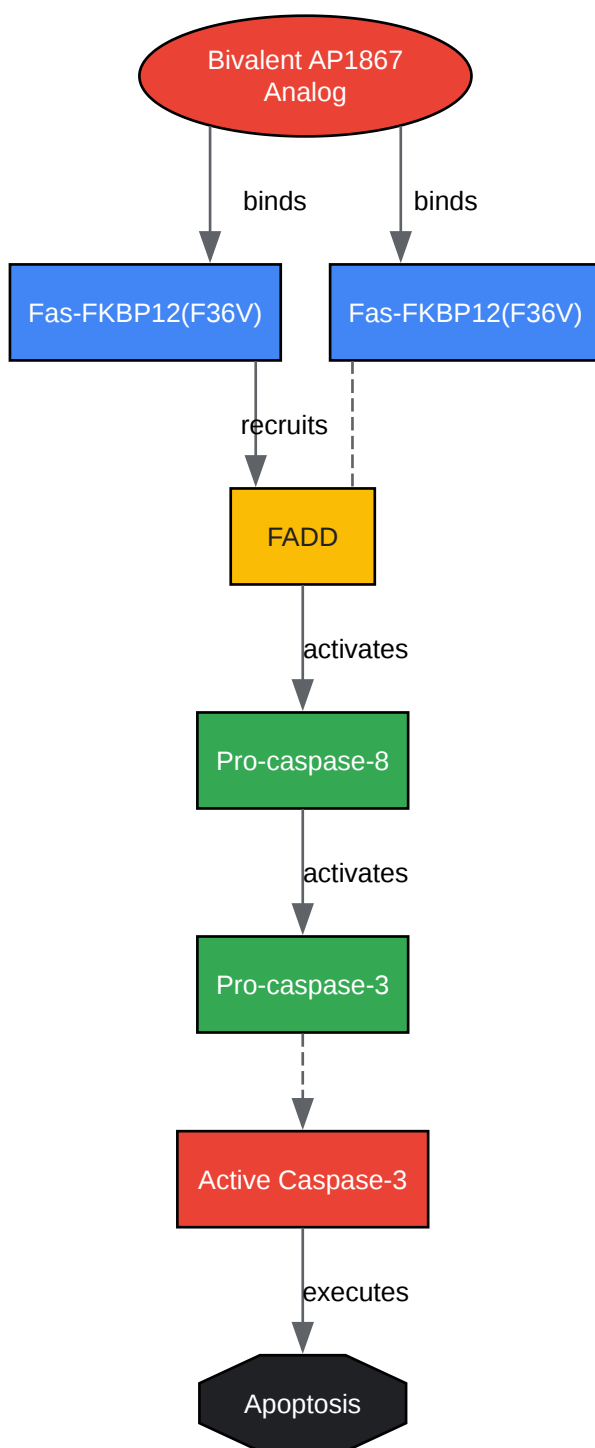
Property	Value
Molecular Weight	693.79 g/mol
Formula	C38H47NO11
Solubility	Soluble in DMSO and ethanol

Signaling Pathways and Experimental Workflows

Mechanism of dTAG-Mediated Protein Degradation

The dTAG system is a powerful application of **AP1867**-based CID for targeted protein degradation. A heterobifunctional molecule, such as dTAG-13, contains a ligand for FKBP12(F36V) (an **AP1867** analog) and a ligand for an E3 ubiquitin ligase, such as Cereblon (CRBN). This induces the formation of a ternary complex between the FKBP12(F36V)-tagged protein of interest, the dTAG molecule, and the E3 ligase, leading to polyubiquitination and subsequent proteasomal degradation of the target protein.[\[5\]](#)[\[6\]](#)





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